

Technical Support Center: Minimizing Variability in Aminopromazine Animal Studies

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Compound of Interest

Compound Name: *Aminopromazine*

Cat. No.: *B1665993*

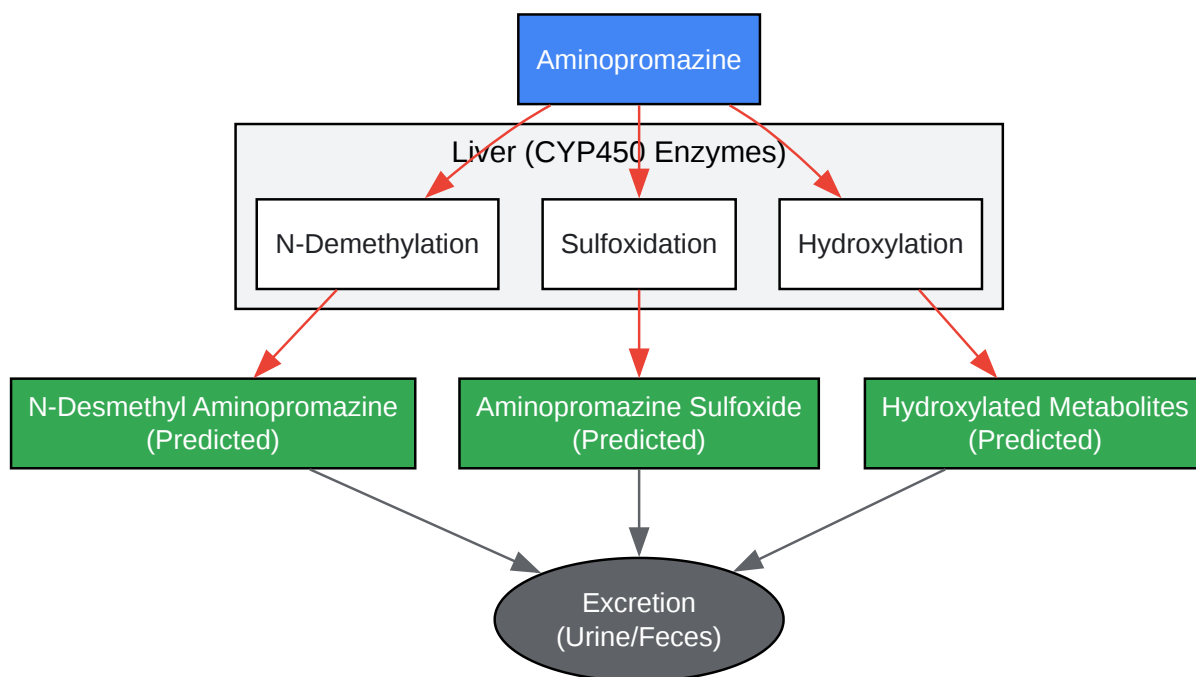
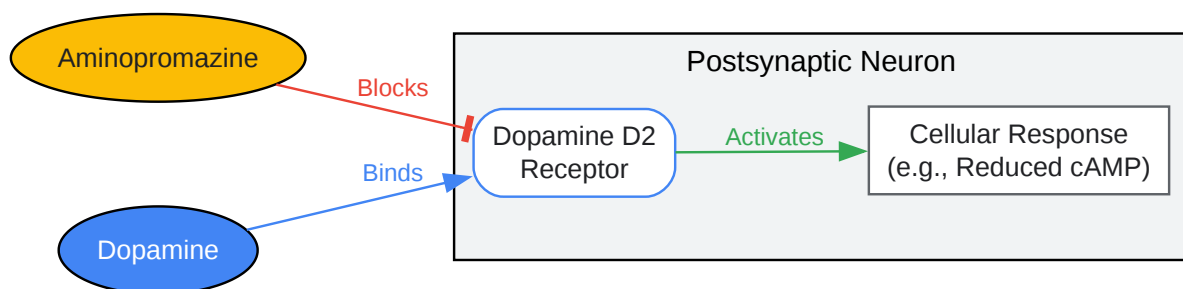
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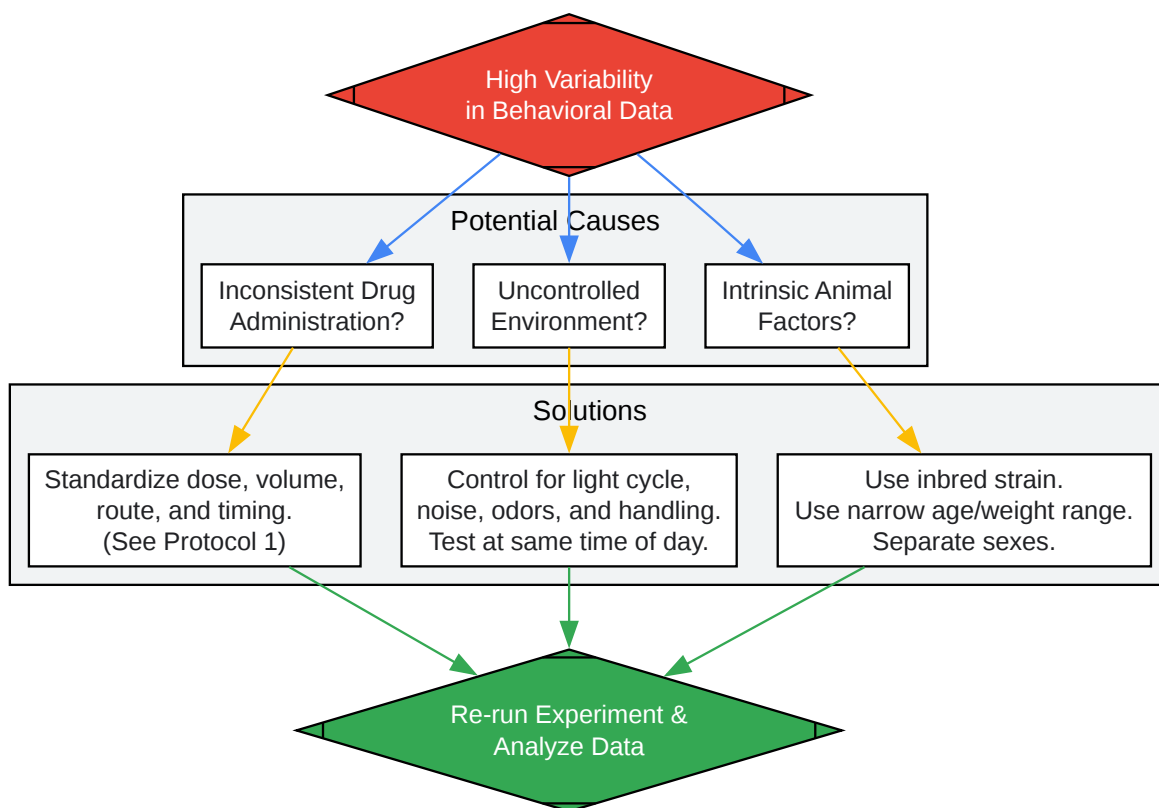
This guide provides researchers, scientists, and drug development professionals with a centralized resource for troubleshooting and minimizing variability in animal studies involving **aminopromazine**.

I. Frequently Asked Questions (FAQs)

Q1: What is **aminopromazine** and what is its primary mechanism of action?

Aminopromazine is a phenothiazine derivative used as an antispasmodic and neuroleptic agent.^{[1][2]} Its primary mechanism of action, like other phenothiazines such as acepromazine, involves the antagonism of dopamine D2 receptors in the central nervous system.^{[3][4]} This blockade of dopaminergic transmission leads to sedative and tranquilizing effects.^[3] Additionally, it may interact with other receptors, including alpha-adrenergic, histamine H1, and muscarinic cholinergic receptors, contributing to its broader pharmacological profile.^[3]





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References

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